

Application Notes and Protocols for the Quantitative Analysis of Isobutyranilide

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Compound of Interest

Compound Name: *Isobutyranilide*

CAS No.: 4406-41-1

Cat. No.: B1607330

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Introduction

Isobutyranilide (2-methyl-N-phenylpropanamide) is an amide compound with applications in various chemical syntheses and as a potential intermediate in the pharmaceutical and agricultural industries. Accurate and precise quantification of **isobutyranilide** is crucial for quality control, process monitoring, and stability testing. These application notes provide detailed protocols for the quantitative analysis of **isobutyranilide** using High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC), and UV-Vis Spectrophotometry.

High-Performance Liquid Chromatography (HPLC) Method

This method is suitable for the quantification of **isobutyranilide** in bulk drug substances and finished products. A reversed-phase HPLC method provides excellent selectivity and sensitivity.

Experimental Protocol

1.1. Instrumentation and Materials

- HPLC system with a UV or Photodiode Array (PDA) detector
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 μ m particle size)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade or purified)
- **Isobutyranilide** reference standard

1.2. Chromatographic Conditions

- Mobile Phase: Acetonitrile and water in a 60:40 (v/v) ratio.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 μ L.
- Run Time: Approximately 10 minutes.

1.3. Preparation of Solutions

- Standard Stock Solution (1000 μ g/mL): Accurately weigh 100 mg of **isobutyranilide** reference standard and transfer it to a 100 mL volumetric flask. Dissolve in and dilute to volume with the mobile phase.
- Calibration Standards: Prepare a series of calibration standards by diluting the stock solution with the mobile phase to achieve concentrations in the range of 1-100 μ g/mL.
- Sample Solution: Accurately weigh a quantity of the sample equivalent to about 100 mg of **isobutyranilide** and prepare a 1000 μ g/mL solution in the mobile phase. Dilute further, if necessary, to fall within the calibration range.

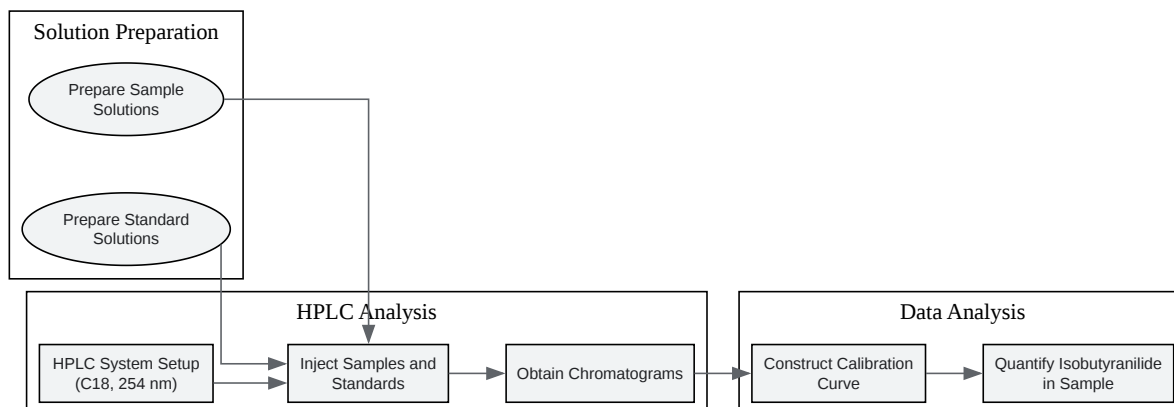
1.4. Data Analysis

- Inject the standard and sample solutions into the HPLC system.
- Identify the **isobutyranilide** peak based on the retention time of the standard.
- Construct a calibration curve by plotting the peak area against the concentration of the calibration standards.
- Determine the concentration of **isobutyranilide** in the sample solution from the calibration curve.

Quantitative Data Summary

Parameter	Result
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r ²)	> 0.999
Limit of Detection (LOD)	~0.2 µg/mL
Limit of Quantification (LOQ)	~0.6 µg/mL
Accuracy (Recovery)	98.0 - 102.0%
Precision (%RSD)	< 2.0%

Experimental Workflow



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Workflow for the HPLC quantification of **isobutyranilide**.

Gas Chromatography (GC) Method

This GC method is suitable for the analysis of **isobutyranilide** in samples where the analyte is sufficiently volatile and thermally stable. A Flame Ionization Detector (FID) provides a robust and linear response.

Experimental Protocol

2.1. Instrumentation and Materials

- Gas chromatograph with a Flame Ionization Detector (FID)
- Capillary column (e.g., 30 m x 0.25 mm ID, 0.25 μm film thickness) with a 5% phenyl methylpolysiloxane stationary phase.
- Nitrogen or Helium (carrier gas)
- Hydrogen and Air (for FID)

- Methanol (GC grade)
- **Isobutyranilide** reference standard

2.2. Chromatographic Conditions

- Injector Temperature: 250°C.
- Detector Temperature: 280°C.
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 2 minutes.
 - Ramp: 15°C/min to 250°C.
 - Hold at 250°C for 5 minutes.
- Carrier Gas Flow: 1.0 mL/min.
- Injection Mode: Split (e.g., 20:1).
- Injection Volume: 1 µL.

2.3. Preparation of Solutions

- Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of **isobutyranilide** reference standard and transfer it to a 100 mL volumetric flask. Dissolve in and dilute to volume with methanol.
- Calibration Standards: Prepare a series of calibration standards by diluting the stock solution with methanol to achieve concentrations in the range of 10-200 µg/mL.
- Sample Solution: Prepare a solution of the sample in methanol at a concentration expected to be within the calibration range.

2.4. Data Analysis

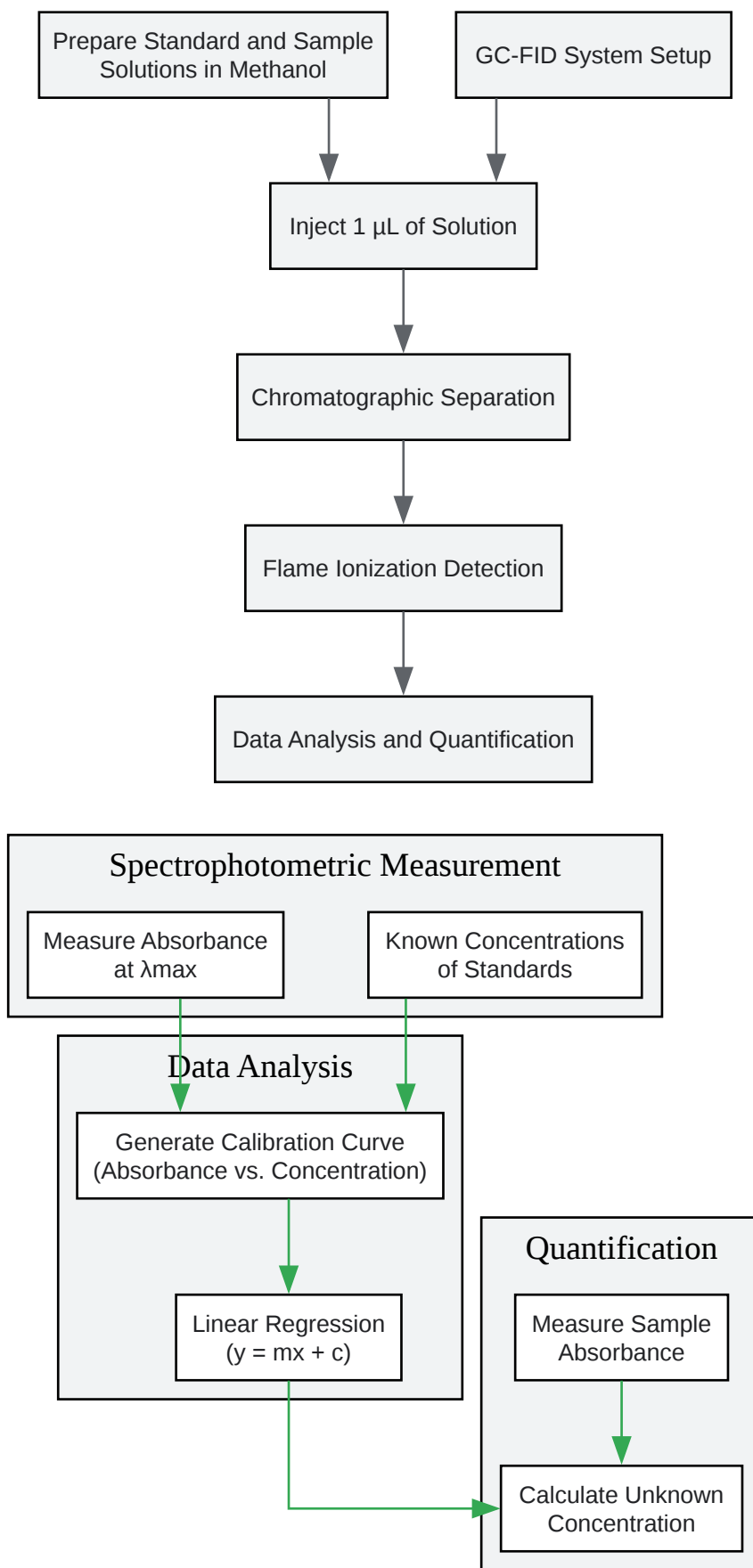
- Inject the standard and sample solutions.

- Identify the **isobutyranilide** peak by its retention time.
- Generate a calibration curve by plotting peak area versus concentration.
- Calculate the concentration of **isobutyranilide** in the sample.

Quantitative Data Summary

Parameter	Result
Linearity Range	10 - 200 µg/mL
Correlation Coefficient (r ²)	> 0.998
Limit of Detection (LOD)	~1 µg/mL
Limit of Quantification (LOQ)	~3 µg/mL
Accuracy (Recovery)	97.0 - 103.0%
Precision (%RSD)	< 3.0%

Experimental Workflow



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